

5-Acetylthiophene-2-carboxylic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Acetylthiophene-2-carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Acetylthiophene-2-carboxylic acid, a key heterocyclic compound, has garnered significant attention in the fields of medicinal chemistry and materials science. Its unique structural features, combining a thiophene ring with both acetyl and carboxylic acid functionalities, make it a versatile building block for the synthesis of a wide array of complex molecules. This technical guide provides an in-depth exploration of the discovery and history of **5-acetylthiophene-2-carboxylic acid**, its physicochemical properties, detailed experimental protocols for its synthesis, and an overview of its applications.

Discovery and History

The precise historical moment of the first synthesis of **5-acetylthiophene-2-carboxylic acid** is not prominently documented in readily available scientific literature. However, its development is intrinsically linked to the broader history of thiophene chemistry. Thiophene was first identified in 1882 by Viktor Meyer as a contaminant in benzene derived from coal tar. This discovery opened a new chapter in heterocyclic chemistry, prompting extensive research into the synthesis and reactivity of thiophene and its derivatives.

Early investigations into thiophene chemistry focused on electrophilic substitution reactions, which are fundamental to the synthesis of substituted thiophenes. The acylation and

carboxylation of the thiophene ring are key steps in the formation of **5-acetylthiophene-2-carboxylic acid**. While a specific "discovery" paper is not apparent, the synthesis of related compounds, such as 5-chlorothiophene-2-carboxylic acid, with mentions of precursors like 5-chloro-2-acetylthiophene, can be traced back to the mid-20th century, suggesting that **5-acetylthiophene-2-carboxylic acid** was likely first synthesized during this period of burgeoning interest in thiophene-based compounds. A 1947 article in the Journal of the American Chemical Society is referenced in the context of preparing 5-chloro-2-acetylthiophene, a closely related precursor, indicating that synthetic methodologies for such structures were being actively developed at that time.[\[1\]](#)

The evolution of synthetic organic chemistry has led to the development of multiple routes for the preparation of **5-acetylthiophene-2-carboxylic acid**, each with its own advantages and applications. These methods, detailed in the synthesis section of this guide, reflect the ongoing importance of this compound as a valuable synthetic intermediate.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **5-acetylthiophene-2-carboxylic acid** is essential for its application in research and development. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₇ H ₆ O ₃ S	PubChem
Molecular Weight	170.19 g/mol	PubChem
Appearance	Off-white to light yellow solid/crystalline powder	[2]
Melting Point	138 - 142 °C	[2]
Solubility in Water	Poorly soluble	[2]
Solubility in Organic Solvents	Soluble in dichloromethane and other organic solvents	[2]
Purity	Typically ≥98%	[2]

Synthesis of 5-Acetylthiophene-2-carboxylic Acid

Several synthetic routes have been established for the preparation of **5-acetylthiophene-2-carboxylic acid**. The choice of method often depends on the availability of starting materials, desired yield, and scalability.

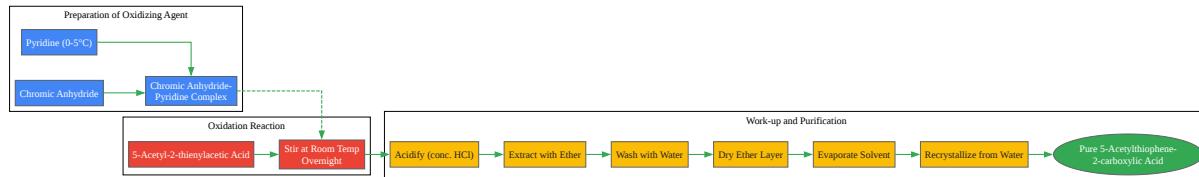
Method 1: Oxidation of 5-Acetyl-2-thienylacetic Acid

A prominent method for the synthesis of **5-acetylthiophene-2-carboxylic acid** involves the selective oxidation of 5-acetyl-2-thienylacetic acid or its derivatives. This process is detailed in U.S. Patent 4,130,566.^[3]

Experimental Protocol:

- Preparation of the Oxidizing Agent: A chromic anhydride-pyridine complex is prepared by adding chromic anhydride (0.342 g, 0.00342 mol) portionwise to cooled pyridine (10 ml) at 0°-5° C. An orange complex will precipitate.
- Oxidation Reaction: To this mixture, 5-acetyl-2-thienylacetic acid (0.202 g, 0.0011 mol) is added.
- Reaction Conditions: The reaction mixture is stirred at room temperature overnight.
- Work-up: The mixture is then acidified with concentrated hydrochloric acid and extracted with ether.
- Purification: The ether layer is washed with water, dried, and the solvent is evaporated. The crude product is purified by recrystallization from water.
- Yield: This method can yield approximately 0.14 g (75.1%) of 5-carboxy-2-acetylthiophene.
[\[3\]](#)

Logical Workflow for the Oxidation of 5-Acetyl-2-thienylacetic Acid

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Caption: Workflow for the synthesis of **5-acetylthiophene-2-carboxylic acid** via oxidation.

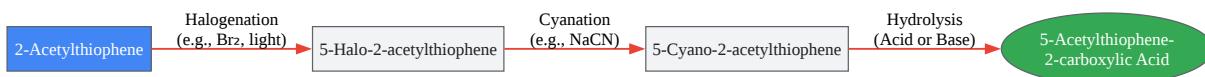
Method 2: From 2-Acetylthiophene

Another common approach starts with 2-acetylthiophene. This method involves halogenation followed by cyanation and subsequent hydrolysis.

Experimental Protocol:

- Halogenation: 2-acetylthiophene is subjected to a halogenation reaction, for instance with bromine under light or with an initiator, to introduce a halogen atom at the 5-position of the thiophene ring, yielding 5-halo-2-acetylthiophene.
- Cyanation: The resulting 5-halo-2-acetylthiophene is then treated with a cyanating agent, such as sodium cyanide, to replace the halogen with a cyano group, forming 5-cyano-2-acetylthiophene.
- Hydrolysis: Finally, the cyano group is hydrolyzed to a carboxylic acid group under acidic or basic conditions to yield **5-acetylthiophene-2-carboxylic acid**.^[4]

Synthetic Pathway from 2-Acetylthiophene



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Caption: Synthetic route from 2-acetylthiophene.

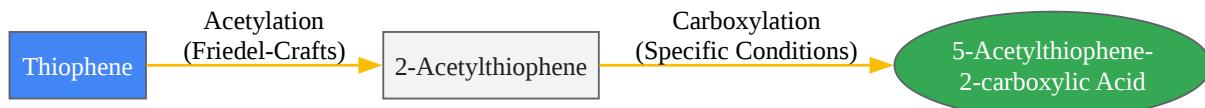
Method 3: Electrophilic Substitution of Thiophene

This method utilizes thiophene as the starting material and involves a two-step electrophilic substitution process.

Experimental Protocol:

- Acetylation: Thiophene undergoes a Friedel-Crafts acetylation reaction to introduce an acetyl group, typically at the 2-position, to form 2-acetylthiophene.
- Carboxylation: The resulting 2-acetylthiophene is then subjected to a carboxylation reaction under specific conditions to introduce a carboxyl group at the 5-position. The reaction conditions must be carefully controlled to ensure the desired regioselectivity.^[4]

Electrophilic Substitution Pathway from Thiophene



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Caption: Synthesis starting from thiophene via electrophilic substitution.

Applications in Research and Drug Development

5-Acetylthiophene-2-carboxylic acid is a crucial intermediate in organic synthesis with a wide range of applications.[4] Its bifunctional nature allows for diverse chemical modifications, making it a valuable scaffold in the design and synthesis of novel compounds.

- Pharmaceutical Synthesis: The thiophene moiety is a well-known bioisostere of the benzene ring and is present in numerous approved drugs. **5-Acetylthiophene-2-carboxylic acid** serves as a starting material for the synthesis of various pharmacologically active molecules.
- Materials Science: This compound can be incorporated into polymer structures through chemical modification and polymerization, leading to materials with novel electronic and optical properties.[4]
- Fine Chemicals: It is also utilized in the synthesis of fragrances and pigments, contributing to the creation of unique aroma components and high-performance colorants.[4]

Conclusion

5-Acetylthiophene-2-carboxylic acid stands as a significant and versatile building block in modern organic chemistry. While its precise discovery is not clearly chronicled, its development is a testament to the rich and evolving field of thiophene chemistry. The availability of multiple synthetic routes, coupled with its valuable physicochemical properties, ensures its continued importance in the discovery and development of new pharmaceuticals, advanced materials, and other fine chemicals. This guide provides a foundational understanding of this key compound for researchers and professionals in the chemical sciences.

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